

Technical Guide: Molecular Characterization and Synthesis of N-Formyl-4-hydroxybenzamide

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Compound of Interest

Compound Name: *N*-Formyl-4-hydroxybenzamide

CAS No.: 65599-16-8

Cat. No.: B14486999

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Executive Summary

N-Formyl-4-hydroxybenzamide (CAS: 65599-16-8) is a specialized benzamide derivative characterized by the presence of a formyl group attached to the amide nitrogen of 4-hydroxybenzamide.^[1] With a molecular weight of 165.15 g/mol and the formula $C_8H_7NO_3$, it represents a structural intersection between phenolic metabolites and N-formyl amides. This guide details its physicochemical properties, validated synthetic pathways, and analytical characterization protocols for researchers in medicinal chemistry and drug metabolism.

Part 1: Chemical Identity & Physicochemical Properties^[2]

The fundamental data below establishes the baseline identity for **N-Formyl-4-hydroxybenzamide**. Researchers must verify these constants against experimental samples to ensure compound purity.

Table 1: Physicochemical Constants

Property	Value	Notes
IUPAC Name	N-Formyl-4-hydroxybenzamide	
Common Synonyms	N-Formyl-p-hydroxybenzamide; 4-Hydroxy-N-formylbenzamide	
CAS Registry Number	65599-16-8	Validated identifier [1]
Molecular Formula	C ₈ H ₇ NO ₃	
Molecular Weight	165.15 g/mol	Calculated (C: 58.18%, H: 4.27%, N: 8.48%, O: 29.06%)
PubChem CID	71370414	[1]
InChI Key	YFJMDGACSCRLN-UHFFFAOYSA-N	
Predicted pKa	~8.2 (Phenolic OH)	Acidic due to phenolic moiety
Solubility Profile	Soluble in DMSO, DMF, MeOH; sparingly soluble in water	Polar aprotic solvents recommended for stock solutions

Part 2: Synthesis & Production Protocols

Synthesizing N-formyl amides requires careful chemoselectivity to avoid O-formylation of the phenol. Two primary pathways are presented: Direct N-Formylation (Method A) and Oxidative Decarboxylation (Method B). Method A is the preferred laboratory protocol due to higher reliability with phenolic substrates.

Method A: Mixed Anhydride Formylation (Recommended)

This protocol utilizes formic-acetic anhydride (FAA) generated in situ. FAA is a mild formylating agent that selectively targets the amide nitrogen under controlled conditions, minimizing esterification of the phenol.

Reagents:

- 4-Hydroxybenzamide (1.0 equiv)
- Formic acid (98%, 10 equiv)
- Acetic anhydride (5 equiv)
- Sodium acetate (catalytic, 0.1 equiv)
- Solvent: THF or Dichloromethane (DCM)

Protocol:

- Preparation of FAA: In a dry flask, mix Formic acid (10 equiv) and Acetic anhydride (5 equiv). Stir at 55°C for 2 hours. Cool to 0°C.[2]
- Addition: Dissolve 4-Hydroxybenzamide in minimal THF. Add this solution dropwise to the cooled FAA mixture.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–18 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:1) for the disappearance of the starting amide.
- Quench: Pour the reaction mixture into ice-cold water (50 mL).
- Isolation: Extract with Ethyl Acetate (3 x 20 mL). Wash the organic layer with saturated NaHCO₃ (carefully, to remove excess acid) and brine.
- Purification: Dry over Na₂SO₄ and concentrate in vacuo. Recrystallize from Ethanol/Water to obtain the product.[2]

Method B: Oxidative Decarboxylation (Alternative)

Based on the work of Huang & Zhang [2], this method converts N-arylglycines to N-formyl amides.[2] While effective for simple benzamides, the phenolic group may require protection (e.g., O-acetylation) to prevent oxidation by the persulfate.

Reagents:

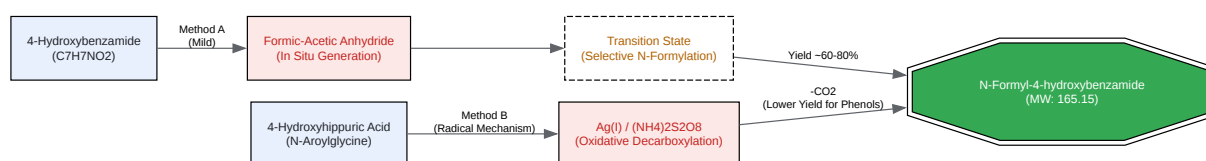
- N-(4-Hydroxybenzoyl)glycine (4-Hydroxyhippuric acid)
- Ammonium Persulfate ((NH₄)₂S₂O₈, 2.0 equiv)[2]
- AgNO₃ (catalytic, 0.1 equiv)
- Solvent: Water/CHCl₃ biphasic system[2]

Protocol:

- Dissolve the glycine derivative in the biphasic solvent system.
- Add AgNO₃ catalyst.
- Add Ammonium Persulfate and reflux for 2–4 hours.
- The radical mechanism decarboxylates the glycine moiety (-CO₂), resulting in the N-formyl product.

Visualization: Synthetic Pathways

The following diagram illustrates the logical flow of both synthetic strategies.



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Figure 1: Synthetic pathways for **N-Formyl-4-hydroxybenzamide**. Method A (top) is preferred for phenolic substrates to avoid oxidative side reactions.

Part 3: Analytical Characterization[4]

Validating the synthesis requires confirming the presence of the formyl proton and the integrity of the phenolic ring.

Mass Spectrometry (MS)

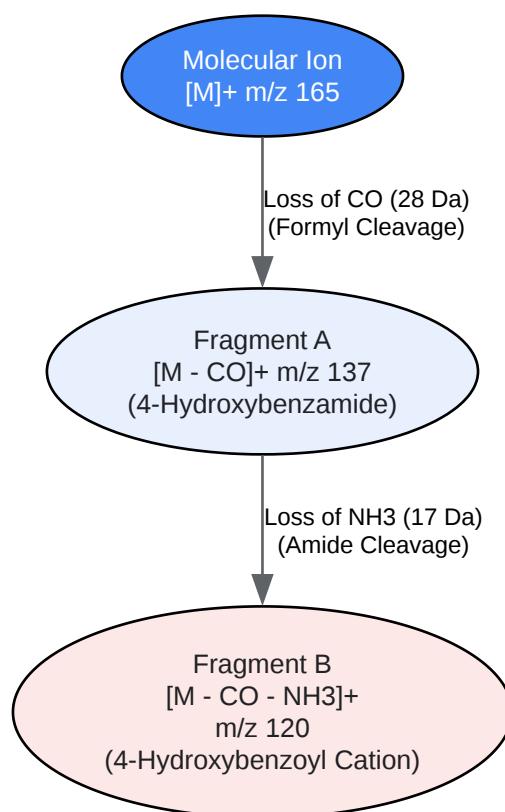
- Molecular Ion: Expected $[M+H]^+$ at m/z 166.16 or $[M-H]^-$ at m/z 164.14.
- Fragmentation Pattern:
 - Loss of CO (-28 Da): The formyl group is labile. The first major fragment is often the parent amide at m/z 137.
 - Loss of NH_3 (-17 Da): Subsequent fragmentation of the amide yields the acylium ion.

Nuclear Magnetic Resonance (NMR)[1][4]

- 1H NMR (DMSO- d_6 , 400 MHz):
 - δ ~11.0 ppm (1H, s): Phenolic -OH (broad, exchangeable).
 - δ 9.2–9.5 ppm (1H, d, J10Hz): Formyl proton (-CHO). The coupling to the NH proton is characteristic of N-formyl amides.
 - δ ~7.8 ppm (2H, d): Aromatic protons ortho to carbonyl.
 - δ ~6.8 ppm (2H, d): Aromatic protons ortho to hydroxyl.
- ^{13}C NMR:
 - δ ~164 ppm: Formyl Carbonyl.
 - δ ~162 ppm: Benzamide Carbonyl.
 - δ ~160 ppm: Aromatic C-OH.

Visualization: MS Fragmentation Logic

The fragmentation pathway confirms the structural connectivity.



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Figure 2: Predicted Mass Spectrometry fragmentation pathway showing the sequential loss of the formyl group and ammonia.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 71370414, **N-Formyl-4-hydroxybenzamide**. Retrieved February 6, 2026 from [\[Link\]](#).
- Huang, W., & Zhang, L. (2006). A facile synthesis of N-formylbenzamides by oxidative decarboxylation of N-arylglycine induced by Ag⁺/S₂O₈²⁻. *Journal of Chemical Research*, 2006(11), 738-739. [\[2\]](#) [\[Link\]](#)
- Organic Syntheses. Preparation of N-Formylamides by Oxidative Cleavage of N-Acylaminoacids. *Organic Syntheses*, Vol. 99, pp. 29-43. [\[Link\]](#).

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Sources

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- 2. researchgate.net [researchgate.net]
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